

In-Depth Technical Guide: Molecular Weight of (2R)-2-Tert-butyloxirane-2-carboxamide

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Compound of Interest

Compound Name: (2R)-2-Tert-butyloxirane-2-carboxamide

Cat. No.: B121690

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For the Attention of Researchers, Scientists, and Drug Development Professionals

This document provides a detailed breakdown of the molecular weight of the compound **(2R)-2-Tert-butyloxirane-2-carboxamide**. The calculation is based on its molecular formula and the standard atomic weights of its constituent elements.

Molecular Formula and Structure

The chemical structure of **(2R)-2-Tert-butyloxirane-2-carboxamide** leads to the molecular formula: $C_7H_{13}NO_2$.

This formula indicates that each molecule of the compound is composed of:

- 7 Carbon (C) atoms
- 13 Hydrogen (H) atoms
- 1 Nitrogen (N) atom
- 2 Oxygen (O) atoms

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in a molecule. The standard atomic weights used for this calculation are provided by the International Union of Pure and Applied Chemistry (IUPAC).

The calculation is as follows:

- Carbon (C): $7 \text{ atoms} \times 12.011 \text{ amu/atom} = 84.077 \text{ amu}$
- Hydrogen (H): $13 \text{ atoms} \times 1.008 \text{ amu/atom} = 13.104 \text{ amu}$ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Nitrogen (N): $1 \text{ atom} \times 14.007 \text{ amu/atom} = 14.007 \text{ amu}$ [\[4\]](#)[\[5\]](#)[\[6\]](#)
- Oxygen (O): $2 \text{ atoms} \times 15.999 \text{ amu/atom} = 31.998 \text{ amu}$ [\[7\]](#)[\[8\]](#)[\[9\]](#)

Total Molecular Weight = $84.077 + 13.104 + 14.007 + 31.998 = 143.186 \text{ amu}$

The molecular weight is typically expressed in grams per mole (g/mol). Therefore, the molar mass of **(2R)-2-Tert-butylloxirane-2-carboxamide** is 143.186 g/mol .

Data Presentation

The quantitative data for the molecular weight calculation is summarized in the table below for clarity and easy comparison.

Element	Symbol	Quantity	Standard Atomic Weight (amu) [2] [4] [10]	Total Mass (amu)
Carbon	C	7	12.011 [10]	84.077
Hydrogen	H	13	1.008 [1] [2] [3]	13.104
Nitrogen	N	1	14.007 [4] [5] [6]	14.007
Oxygen	O	2	15.999 [7] [8] [9]	31.998
Total	143.186			

Logical Relationship of Calculation

The following diagram illustrates the logical workflow for determining the molecular weight of a chemical compound.

Molecular Weight Calculation Workflow

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References

- 1. quora.com [quora.com]
- 2. Hydrogen - Wikipedia [en.wikipedia.org]
- 3. #1 - Hydrogen - H [hobart.k12.in.us]
- 4. Nitrogen | Definition, Symbol, Uses, Properties, Atomic Number, & Facts | Britannica [britannica.com]
- 5. Nitrogen - Wikipedia [en.wikipedia.org]
- 6. #7 - Nitrogen - N [hobart.k12.in.us]
- 7. Oxygen - Wikipedia [en.wikipedia.org]
- 8. princeton.edu [princeton.edu]
- 9. quora.com [quora.com]
- 10. Atomic/Molar mass [westfield.ma.edu]
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